

Pinacolyl methylphosphonic acid CAS number and molecular structure

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Compound of Interest

Compound Name: Pinacolyl methylphosphonic acid

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An In-depth Technical Guide to Pinacolyl Methylphosphonic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Pinacolyl methylphosphonic acid** (PMPA), a significant biomarker for exposure to G-series nerve agents. The document details its chemical identity, physicochemical properties, and analytical methodologies for its detection, tailored for professionals in research and development.

Chemical Identification and Molecular Structure

Pinacolyl methylphosphonic acid is an organophosphorus compound primarily known as a hydrolysis product and thus a key biomarker for exposure to the nerve agent Soman.[1][2][3] Its unambiguous identification is crucial for forensic and clinical analysis.

The Chemical Abstracts Service (CAS) Registry Number for **Pinacolyl methylphosphonic** acid is 616-52-4.[1][2][3][4]

Molecular Structure:

The structure of **Pinacolyl methylphosphonic acid** consists of a central phosphorus atom bonded to a methyl group, a hydroxyl group, an oxygen atom with a double bond, and a pinacolyl group.[4]



- Molecular Formula: C₇H₁₇O₃P[1][4][5]
- IUPAC Name: (3,3-dimethylbutan-2-yloxy)(methyl)phosphinic acid[3][4]
- InChI: InChI=1S/C7H17O3P/c1-6(7(2,3)4)10-11(5,8)9/h6H,1-5H3,(H,8,9)[4]
- InChl Key: BLALDUPQYCGKAG-UHFFFAOYSA-N[4]
- SMILES: CC(C(C)(C)C)OP(=O)(C)O[4]

Physicochemical Properties

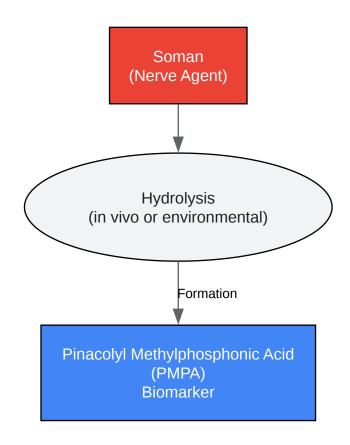
A summary of the key physicochemical properties of **Pinacolyl methylphosphonic acid** is presented in the table below for easy reference and comparison.

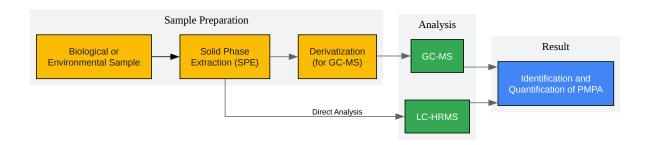
Property	Value	Source
Molecular Weight	180.18 g/mol	[1][4][5]
Density	1.032 g/mL at 25 °C	[4][6]
Boiling Point	96-106 °C at 8 mmHg	[4][6]
pKa (strongest acidic)	2.06 - 2.21	[4]
Physical Form	Oily liquid	[6]
Color	Colorless	[6]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[6]

Significance as a Biomarker

Pinacolyl methylphosphonic acid is not a naturally occurring compound in the human body. [7] Its presence is a definitive indicator of exposure to the chemical warfare agent Soman.[2] Soman rapidly hydrolyzes in the environment and in the body to form PMPA, making the detection of PMPA a critical tool in verifying exposure, even when the parent agent is no longer detectable.[4]







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